

Introduction: The Power of a Two-Carbon Tracer

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Compound of Interest

Compound Name: Sodium acetate-1-¹³C

CAS No.: 23424-28-4

Cat. No.: B1343620

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In the intricate landscape of cellular metabolism, acetyl-CoA stands as a central hub, a critical two-carbon building block for a vast array of biosynthetic and energy-generating pathways. Understanding the flux through these pathways is paramount for researchers in basic science and drug development. Stable isotope tracing using ¹³C-labeled sodium acetate offers a powerful and direct method to probe the fate of this pivotal metabolite.^[1] Acetate is readily taken up by most mammalian cells and converted to acetyl-CoA, making ¹³C-sodium acetate an invaluable tool for dissecting the dynamics of de novo fatty acid synthesis, the Krebs cycle (TCA cycle), and histone acetylation.^{[2][3]}

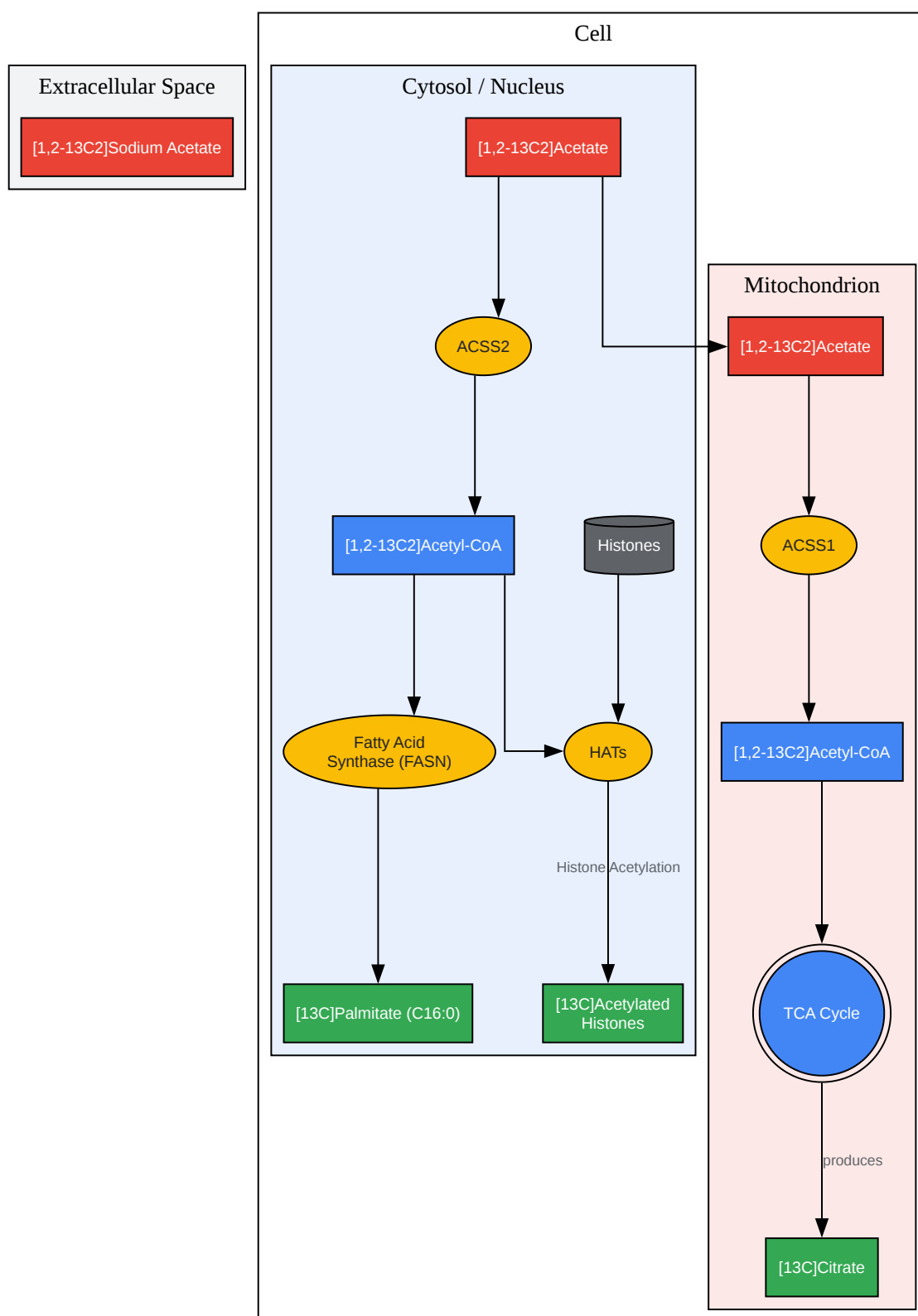
This guide, designed for researchers, scientists, and drug development professionals, provides a comprehensive overview of the principles, experimental design, core methodologies, and data interpretation involved in using ¹³C-sodium acetate for metabolic tracing. We will move beyond simple protocols to explain the causal logic behind experimental choices, ensuring a robust and insightful application of this technique.

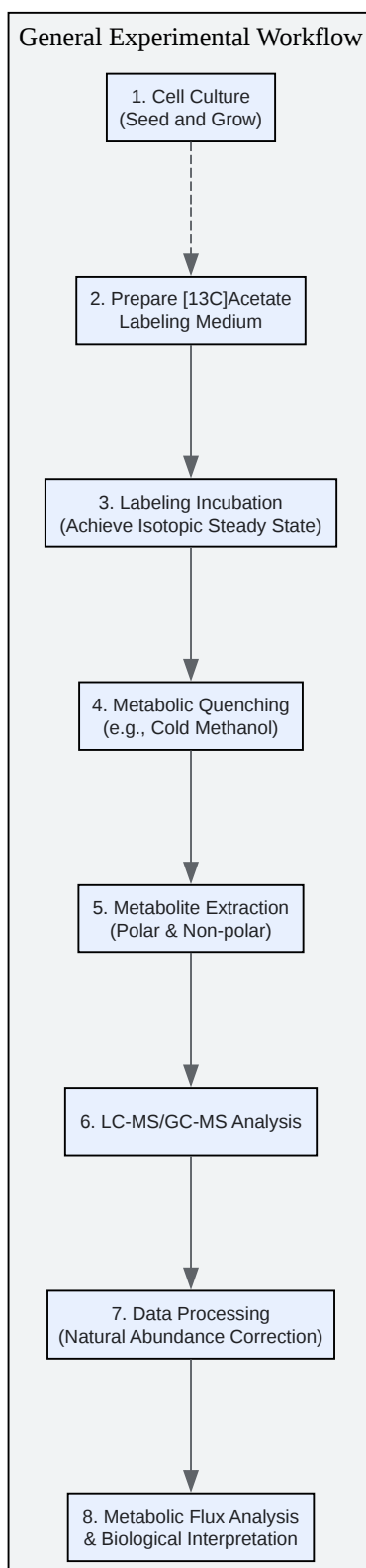
Section 1: The Biochemical Foundation of Acetate Metabolism

To effectively use ^{13}C -acetate, one must first understand its journey within the cell. Exogenous acetate is transported into the cell and activated to acetyl-CoA by acetyl-CoA synthetase (ACSS) enzymes. The subcellular localization of these enzymes is a critical determinant of the metabolic fate of the acetate-derived carbon.

- ACSS1 (Mitochondrial): Located in the mitochondrial matrix, ACSS1 converts acetate to acetyl-CoA primarily for entry into the TCA cycle.[\[3\]](#)
- ACSS2 (Cytosolic/Nuclear): ACSS2 is found in the cytoplasm and nucleus. The acetyl-CoA it produces is the primary substrate for de novo fatty acid synthesis in the cytosol and for histone acetylation in the nucleus.[\[2\]](#)[\[4\]](#) Under metabolic stress conditions like hypoxia or nutrient limitation, the role of ACSS2 becomes particularly prominent for cancer cell growth and survival.[\[3\]](#)[\[5\]](#)

This compartmentalization allows researchers to specifically probe different metabolic functions by analyzing the incorporation of the ^{13}C label into distinct downstream products.





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Sources

- 1. Sodium Acetate-13C [myskinrecipes.com]
- 2. Acetate Recapturing by Nuclear Acetyl-CoA Synthetase 2 Prevents Loss of Histone Acetylation during Oxygen and Serum Limitation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 3. Acetyl-CoA Synthetase 2 Promotes Acetate Utilization and Maintains Cancer Cell Growth under Metabolic Stress - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 4. ACSS2-mediated acetyl-CoA synthesis from acetate is necessary for human cytomegalovirus infection - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. Targeting ACSS2 with a transition state mimetic inhibits triple negative breast cancer growth - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
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